

# Technical Guide: Physicochemical Properties of Anti-inflammatory Agent 38

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## Compound of Interest

Compound Name: Anti-inflammatory agent 38

Cat. No.: B15569078

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## Introduction

**Anti-inflammatory agent 38**, also identified as compound 23d, is a potent inhibitor of the Nrf2/HO-1 signaling pathway.<sup>[1]</sup> With a CAS Number of 3032633-42-1, this small molecule holds potential for research in inflammatory processes.<sup>[2]</sup> This document provides a comprehensive overview of the available solubility and stability data for **Anti-inflammatory agent 38**, outlines standard experimental protocols for determining these properties, and describes its targeted biological pathway.

Molecular Structure and Identity:

| Parameter         | Value                     |
|-------------------|---------------------------|
| CAS Number        | 3032633-42-1              |
| Molecular Formula | C36H46N2O13S              |
| Molecular Weight  | 746.82 g/mol              |
| Appearance        | Solid, White to off-white |

## Solubility Profile

Quantitative aqueous solubility data for **Anti-inflammatory agent 38** is not readily available in public literature. A safety data sheet for the compound explicitly states "No data available" for water solubility.[2] However, information from commercial suppliers provides some insights into its solubility in organic solvents and for in vivo formulations.

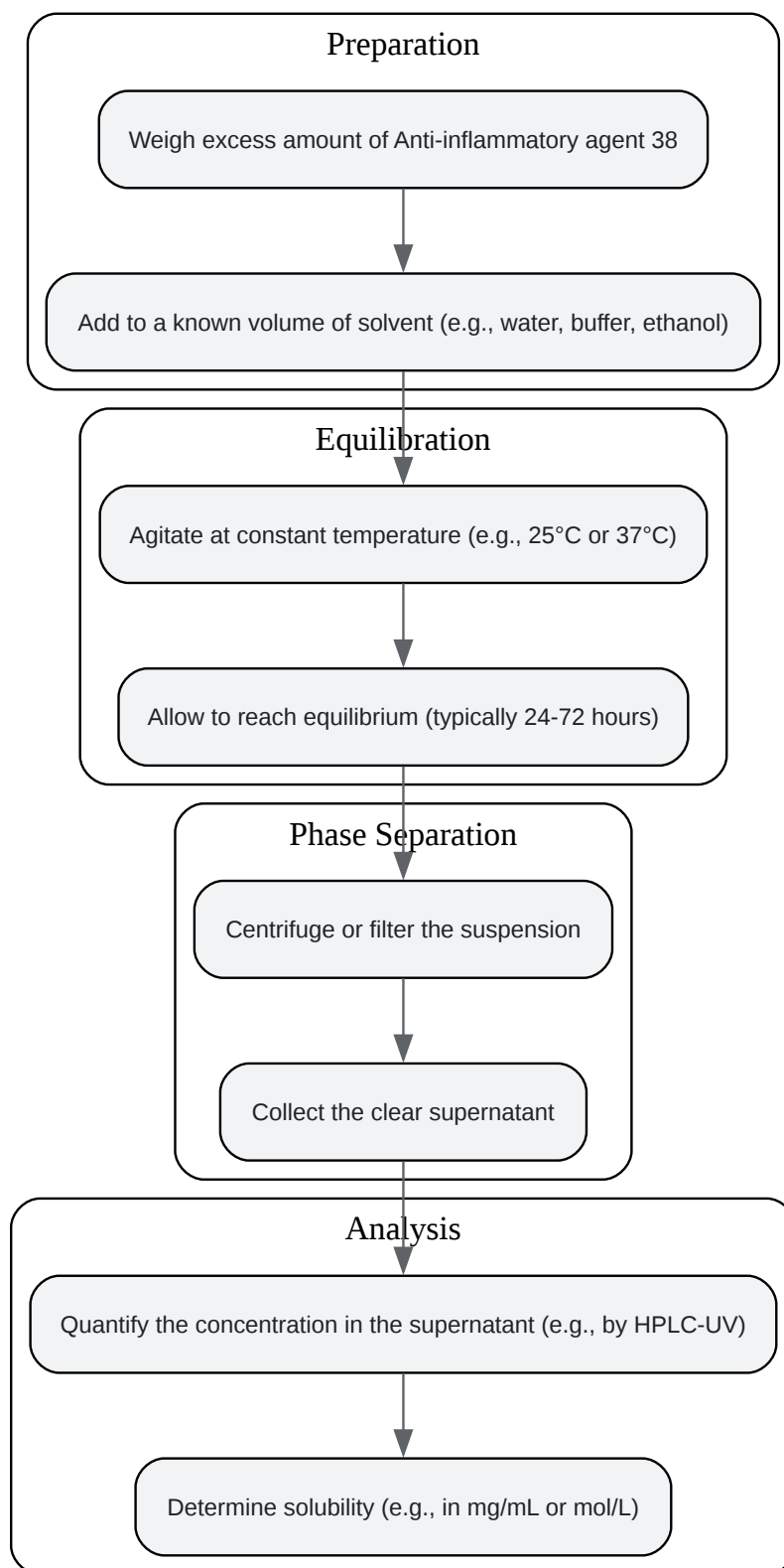
Quantitative Solubility Data:

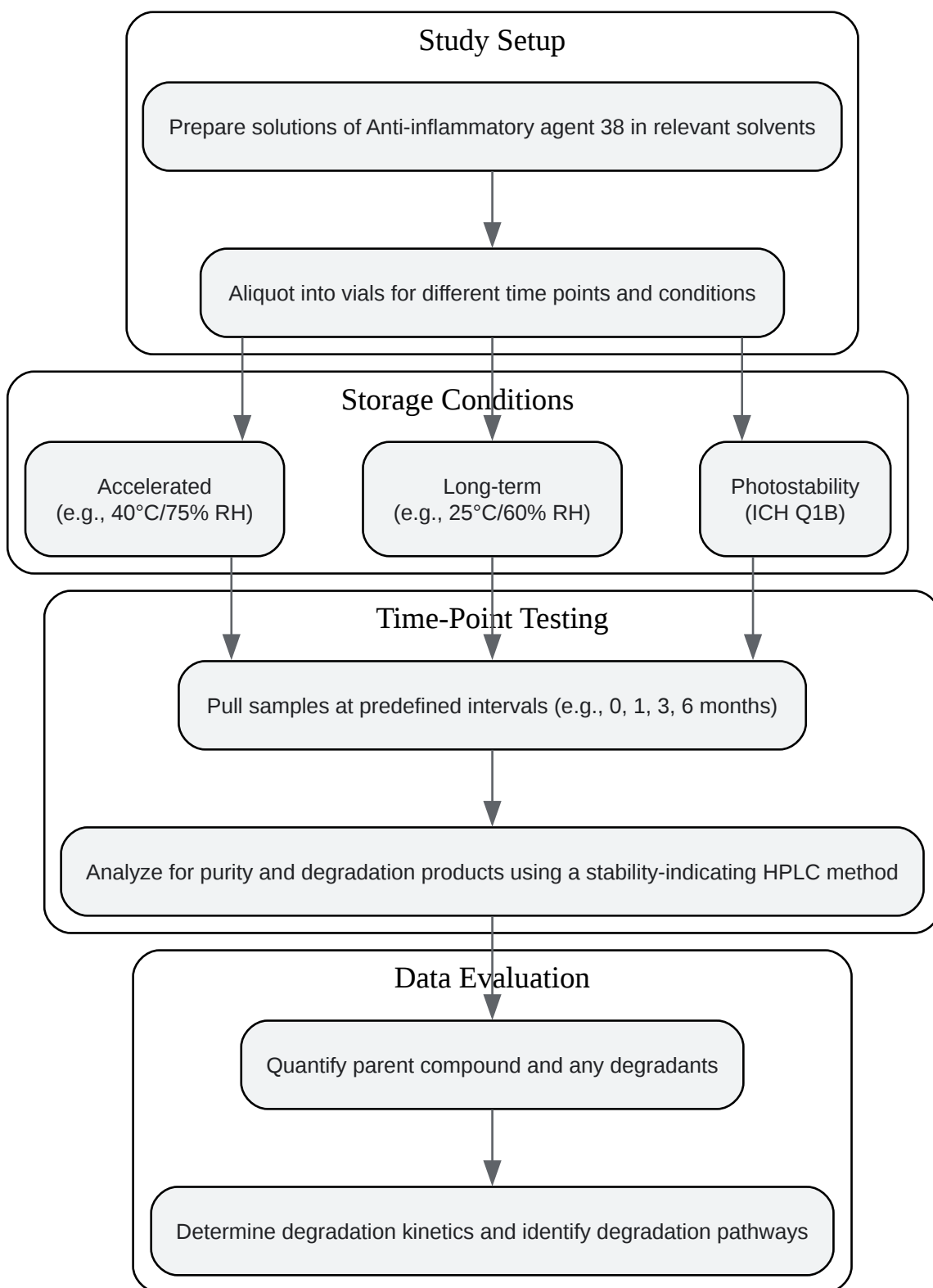
| Solvent/System | Concentration       | Remarks                                                               |
|----------------|---------------------|-----------------------------------------------------------------------|
| Water          | No data available   |                                                                       |
| DMSO/Corn oil  | ≥ 5 mg/mL (6.70 mM) | This is a clear solution for in vivo use, saturation is not known.[1] |

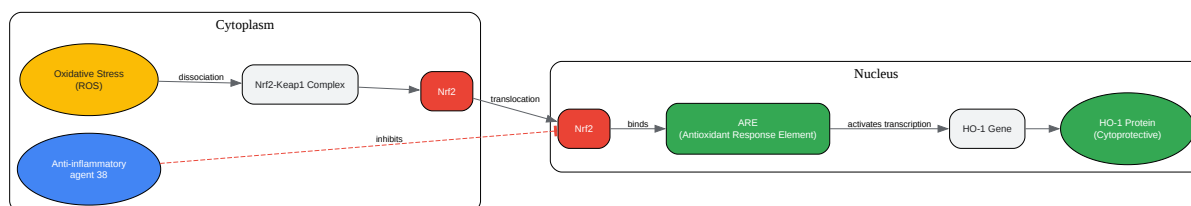
## Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.

Workflow for Solubility Determination:







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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [chemscene.com](https://www.chemscene.com) [[chemscene.com](https://www.chemscene.com)]
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